Comprehensive GC-MS Analysis of 5-Methyl-2-Heptene: Application Notes and Protocols

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Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2
Cat. No.: S1949050

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Compound Identification and Properties

5-Methyl-2-heptene is an eight-carbon alkene that exists as distinct stereoisomers. The following table summarizes its key identifiers and physical-chemical properties for analyst reference.

Table 1: Chemical Identification and Basic Properties of **5-Methyl-2-heptene**

Property	Description
CAS Number (mixture)	22487-87-2 [1] [2]
CAS Number (cis-)	24608-84-2 [3]
Molecular Formula	C_8H_{16} [4] [1] [3]
Molecular Weight	112.21 g/mol [1] [2]
IUPAC Name	5-methylhept-2-ene [2]
Physical State	Clear, colorless liquid [1]
Density	0.73 g/mL [1]

Property	Description
Refractive Index	1.4140 - 1.4160 [1]
Flash Point	13 °C [1]
Hazard Statements	H225-H304 (Highly flammable liquid and vapor; May be fatal if swallowed and enters airways) [1]

Experimental Protocol for GC-MS Analysis

Sample Preparation

- **Commercial Availability**: **5-Methyl-2-heptene** is commercially available as a cis- and trans- mixture with a purity of ≥95.0% (GC) [1] [2].
- **Sample Dilution**: For GC-MS analysis, prepare a dilute solution (e.g., 10-100 ppm) in a suitable volatile solvent such as hexane or dichloromethane. The high flammability of the compound necessitates working in a fume hood away from ignition sources [1].

Instrumental Configuration and Method

This protocol is designed for a standard **benchtop Single Quadrupole GC-MS** system, which is well-suited for this type of targeted analysis [5].

Table 2: Recommended GC-MS Instrumental Parameters

Parameter	Setting
GC System	Gas Chromatograph with split/splitless injector
Injector Temperature	250 °C
Carrier Gas	Helium (He), constant flow mode [6]

Parameter	Setting
Injection Volume	1 µL (split mode, e.g., 10:1 split ratio)

| **GC Column** | **Non-polar stationary phase** is recommended. Examples from literature:

- Petrocol DH (150 m x 0.25 mm, 1.0 µm) [6]
- Squalane (93 m x 0.25 mm) [6] | | **Oven Program | Isothermal:** 30 °C [6] or 40 °C [6] **Temperature Ramp:** From 40 °C to 300 °C at 1 K/min [6] | | **MS Transfer Line** | 280 °C | | **Ion Source** | Electron Ionization (EI) | | **Ion Source Temperature** | 230 °C | | **Mass Analyzer** | Quadrupole | | **Analysis Mode** | **Full Scan** (for method development/ID) or **Selected Ion Monitoring (SIM)** (for sensitive quantitation) [7] [5] |

Data Acquisition Modes

- **Full Scan Mode**: Use for initial method development and unknown screening. A typical mass range is m/z 40-400. This generates a **Total Ion Chromatogram (TIC)**, where every ion within the scanned range contributes to the signal [7].
- **Selected Ion Monitoring (SIM) Mode**: For optimal sensitivity and selectivity in quantitative analysis, monitor only specific, high-abundance fragment ions of **5-Methyl-2-heptene**. SIM reduces instrumental noise by ignoring all other masses, thereby significantly improving the signal-to-noise (S/N) ratio [7].

Data Analysis and Interpretation
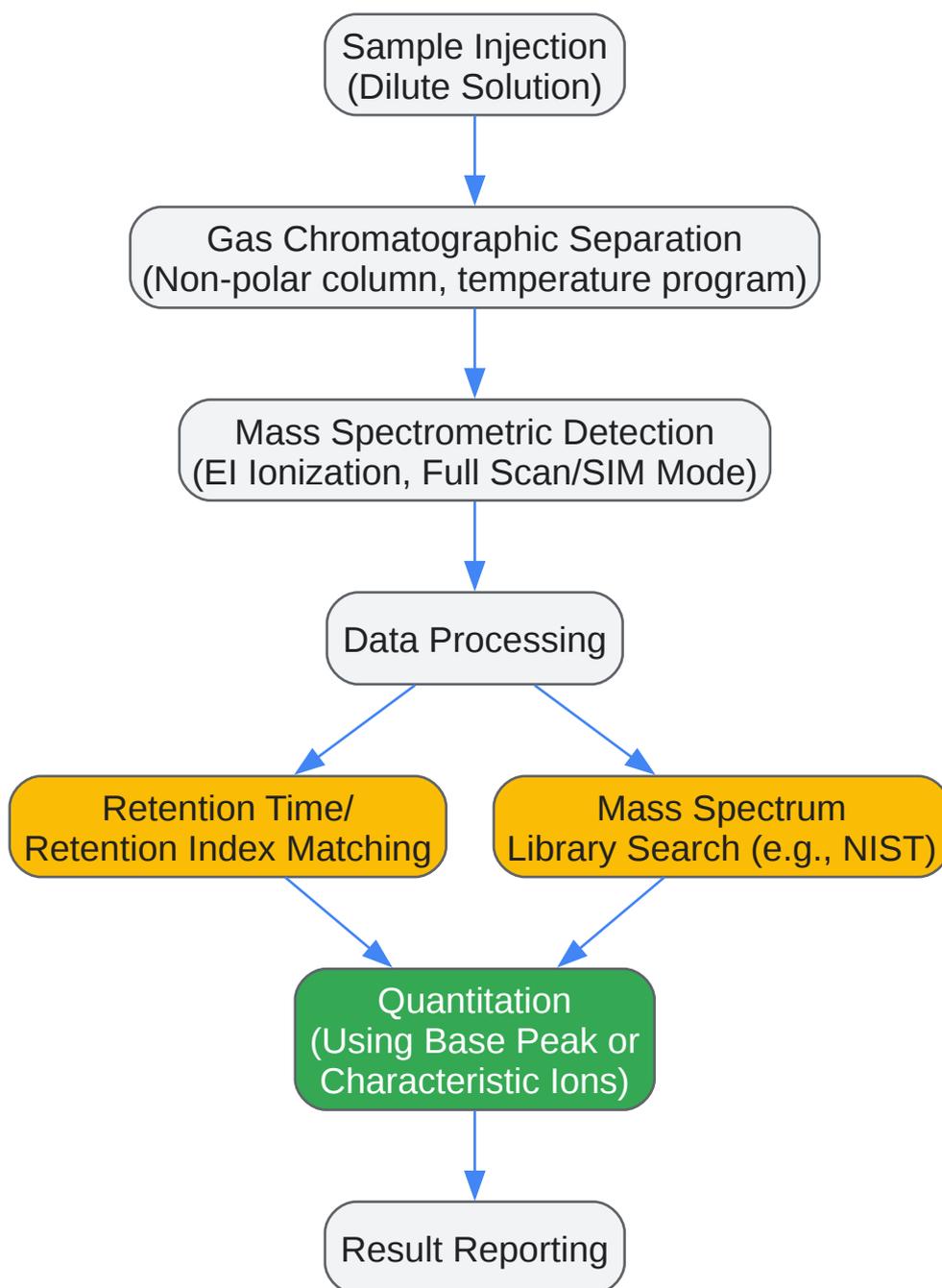
Retention Index Reference

Retention indices (RI) are crucial for compound identification. The following table compiles experimental Kovats Retention Indices for the (E)-isomer of **5-Methyl-2-heptene** from the NIST database.

*Table 3: Experimentally Determined Retention Indices for (E)-**5-Methyl-2-heptene** [6]*

Active (Stationary) Phase	Temperature (°C)	Retention Index (RI)	Carrier Gas
Petrocol DH	30	774.4	H_2
Squalane	30	766.5	He
Squalane	100	772.5	He
Squalane	55	772.5	He
Squalane	40	768.0	N_2
Petrocol DH	Temperature Ramp (40°C to 300°C)	774 - 775	Not Specified

Mass Spectral Interpretation

- **Spectrum Acquisition**: In EI mode, the vaporized analyte is ionized and typically fragments into characteristic ions [7].
- **Spectral Features**: The mass spectrum will show a molecular ion peak (if stable), a base peak (the tallest peak), and several fragment ions. The specific spectrum for **5-Methyl-2-heptene** should be confirmed by analyzing an authentic standard, but general principles apply:
    - The **molecular ion** may be observed at *m/z* 112.
    - The spectrum will exhibit a characteristic fragmentation pattern. Analysts should use the **NIST Mass Spectral Library** for direct comparison and confirmation [4] [7].
- **Data Analysis Workflow**: The process from sample injection to final identification involves multiple steps, which can be visualized in the following workflow.

```
┌─────────────────────────┐
│   Sample Injection      │
│   (Dilute Solution)     │
└─────────────────────────┘
            │
            ▼
┌──────────────────────────────────────────┐
│   Gas Chromatographic Separation          │
│   (Non-polar column, temperature program) │
└──────────────────────────────────────────┘
            │
            ▼
┌──────────────────────────────────────────┐
│   Mass Spectrometric Detection            │
│   (EI Ionization, Full Scan/SIM Mode)     │
└──────────────────────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│   Data Processing       │
└─────────────────────────┘
        ╱         ╲
       ▼           ▼
┌──────────────────┐  ┌──────────────────────┐
│ Retention Time/  │  │ Mass Spectrum        │
│ Retention Index  │  │ Library Search       │
│ Matching         │  │ (e.g., NIST)         │
└──────────────────┘  └──────────────────────┘
        ╲           ╱
         ▼         ▼
┌─────────────────────────┐
│   Quantitation          │
│   (Using Base Peak or   │
│   Characteristic Ions)  │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│   Result Reporting      │
└─────────────────────────┘
```

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Quantitative Analysis

- **Calibration**: Use a series of standard solutions of known concentration to build a calibration curve.
- **Ion Selection**: For SIM-based quantitation, select the **base peak** (most abundant ion) and 2-3 other characteristic ions for confirmation. The peak area of the quantitation ion is proportional to the amount of compound [7].

- **Confirmation**: A compound is positively identified when it matches the authentic standard in both **retention time/index** and **mass spectral signature** [7].

Concluding Remarks and Best Practices

This protocol provides a foundation for the reliable identification and quantification of **5-Methyl-2-heptene** using GC-MS. The combination of its specific retention index on non-polar columns and its unique mass spectrum offers a high degree of confidence in analysis.

- **Safety First**: Always adhere to safety protocols due to the compound's high flammability [1].
- **Quality Control**: Include procedural blanks and quality control samples to ensure accuracy.
- **Method Optimization**: The parameters provided are a starting point. For specific applications, further optimization of the temperature program and MS parameters may be necessary to achieve optimal separation and sensitivity.

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